

Application Notes & Protocols for the Spectroscopic Analysis of Diclofenac

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Abstract: This document provides a comprehensive overview of the principal spectroscopic techniques for the characterization and quantification of diclofenac, a widely used non-steroidal anti-inflammatory drug (NSAID). Detailed application notes and experimental protocols are presented for Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier Transform Infrared (FTIR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). Quantitative data is summarized in structured tables for ease of comparison, and logical workflows are illustrated using diagrams to guide the analytical process.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a versatile and widely used technique for the quantitative analysis of diclofenac in bulk and pharmaceutical dosage forms. The method is based on the absorption of ultraviolet radiation by the aromatic rings and conjugated systems within the diclofenac molecule.

Application Notes:

The wavelength of maximum absorbance (λ_{max}) for diclofenac is solvent-dependent but typically falls within the range of 275-285 nm.^{[1][2]} Distilled water, methanol, and ethanol are common solvents for the analysis of diclofenac sodium and potassium salts.^{[1][2][3]} The Beer-Lambert law is obeyed over a range of concentrations, allowing for the construction of a

calibration curve for quantitative measurements.[\[1\]](#)[\[3\]](#) This technique is simple, rapid, and economical, making it suitable for routine quality control analysis.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary:

Parameter	Value	Solvent	Reference(s)
λ_{max}	275 nm	Distilled Water	[1]
λ_{max}	276 nm	Methanol	[6]
λ_{max}	282.2 nm	Methanol	[7]
λ_{max}	285 nm	Ethanol (96%)	[2]
λ_{max}	340 nm	Water	[4]
Linearity Range	8-16 $\mu\text{g/mL}$	Distilled Water	[1]
Linearity Range	10-50 $\mu\text{g/mL}$	Methanol	[3]
Linearity Range	5-30 $\mu\text{g/mL}$	Ethanol (96%)	[2]
Linearity Range	1.0–30 $\mu\text{g/ml}$	Nitric Acid (63% w/v)	
Limit of Detection (LOD)	1.03 $\mu\text{g/mL}$	Not Specified	[5]
Limit of Quantitation (LOQ)	3.12 $\mu\text{g/mL}$	Not Specified	[5]

Experimental Protocol:

Objective: To determine the concentration of diclofenac sodium in a sample using UV-Vis spectrophotometry.

Materials:

- Diclofenac sodium reference standard
- Sample containing diclofenac sodium (e.g., tablets)

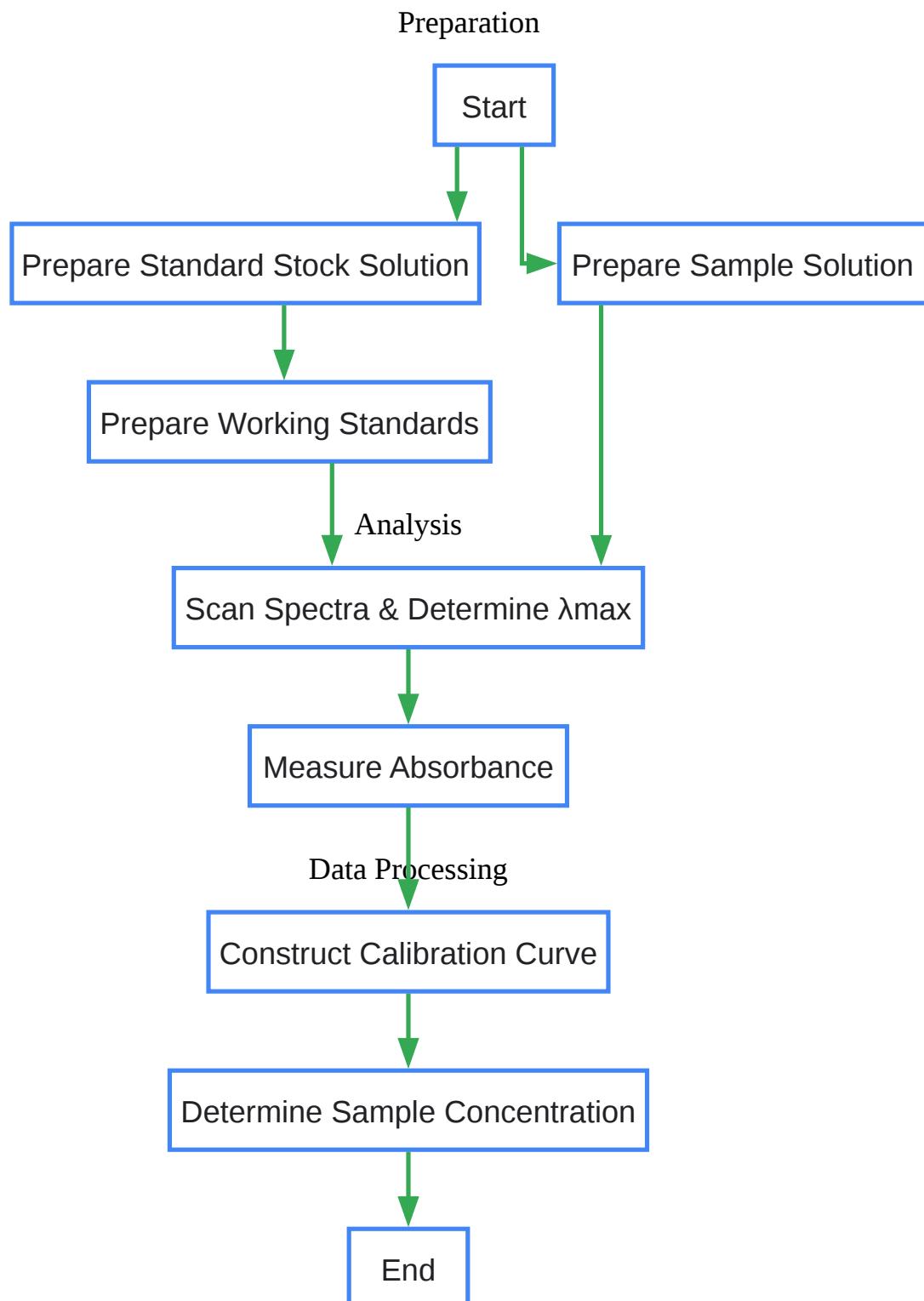
- Methanol (or other suitable solvent)
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)

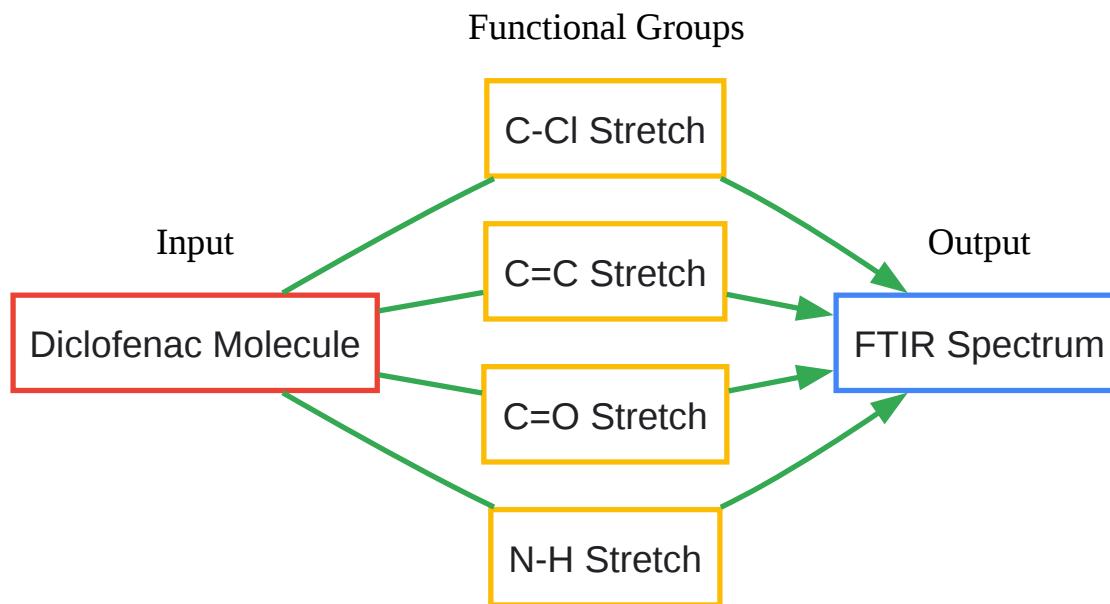
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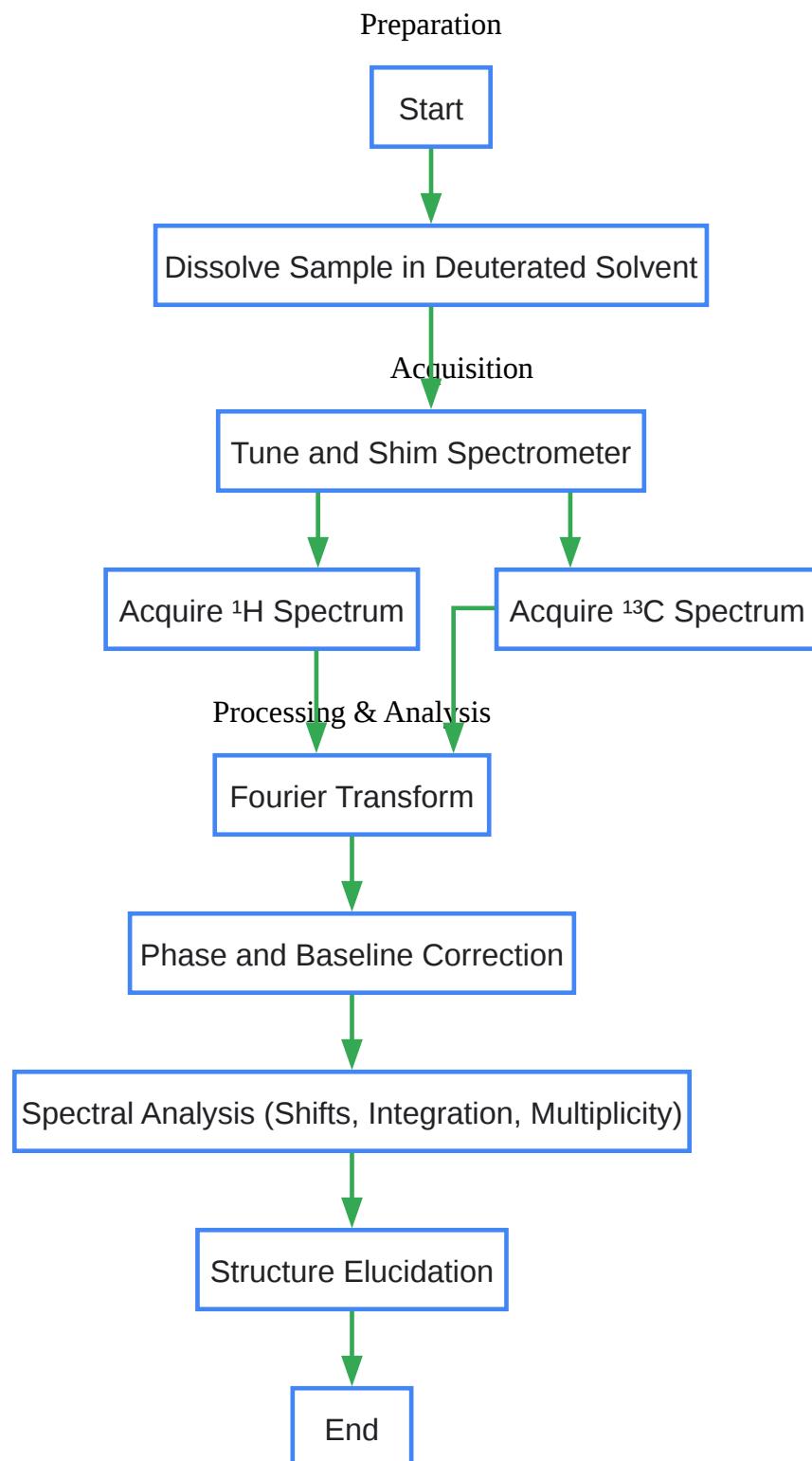
- Preparation of Standard Stock Solution (100 µg/mL):
 - Accurately weigh 10 mg of diclofenac sodium reference standard.
 - Transfer the standard to a 100 mL volumetric flask.
 - Dissolve and make up to the mark with the chosen solvent (e.g., methanol).
- Preparation of Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution. For a linearity range of 10-50 µg/mL, pipette 1, 2, 3, 4, and 5 mL of the stock solution into separate 10 mL volumetric flasks and dilute to the mark with the solvent.
- Preparation of Sample Solution:
 - For tablets, weigh and finely powder a number of tablets.
 - Accurately weigh a portion of the powder equivalent to 10 mg of diclofenac sodium and transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of solvent and sonicate for 15 minutes to ensure complete dissolution.
 - Make up the volume to 100 mL with the solvent and mix well.
 - Filter the solution to remove any insoluble excipients.

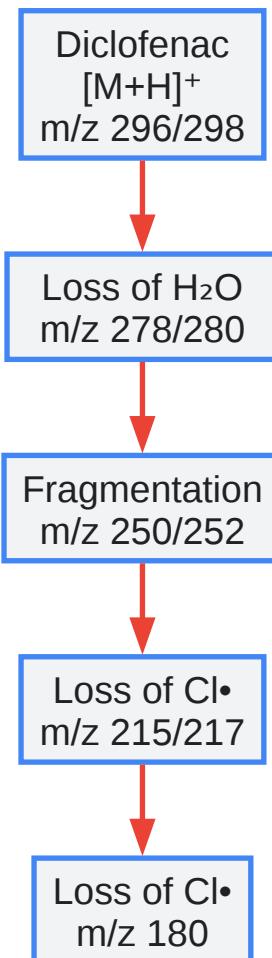
- Dilute the filtrate with the solvent to obtain a final concentration within the linearity range.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to scan the UV region from 400 nm to 200 nm.
 - Use the solvent as a blank to zero the instrument.
 - Record the absorbance of each working standard solution and the sample solution at the λ_{max} (e.g., 276 nm for methanol).
- Data Analysis:
 - Construct a calibration curve by plotting the absorbance of the working standard solutions against their corresponding concentrations.
 - Determine the concentration of diclofenac sodium in the sample solution from the calibration curve using the measured absorbance.
 - Calculate the amount of diclofenac sodium in the original sample.

Logical Workflow for UV-Vis Analysis:









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